

# Application Notes and Protocols for D-Altritol in Cell Culture

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## Compound of Interest

Compound Name: *D-Altritol*

Cat. No.: *B1197955*

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## Introduction

**D-Altritol**, a C2 epimer of D-mannitol, is a naturally occurring sugar alcohol found in some algae and plants.<sup>[1]</sup> While its metabolic pathways have been partially elucidated in microorganisms, its specific roles and applications in mammalian cell culture are not yet well-documented in publicly available literature. In bacteria such as *Agrobacterium tumefaciens*, **D-altritol** can be catabolized, beginning with its oxidation to D-tagatose.<sup>[2]</sup>

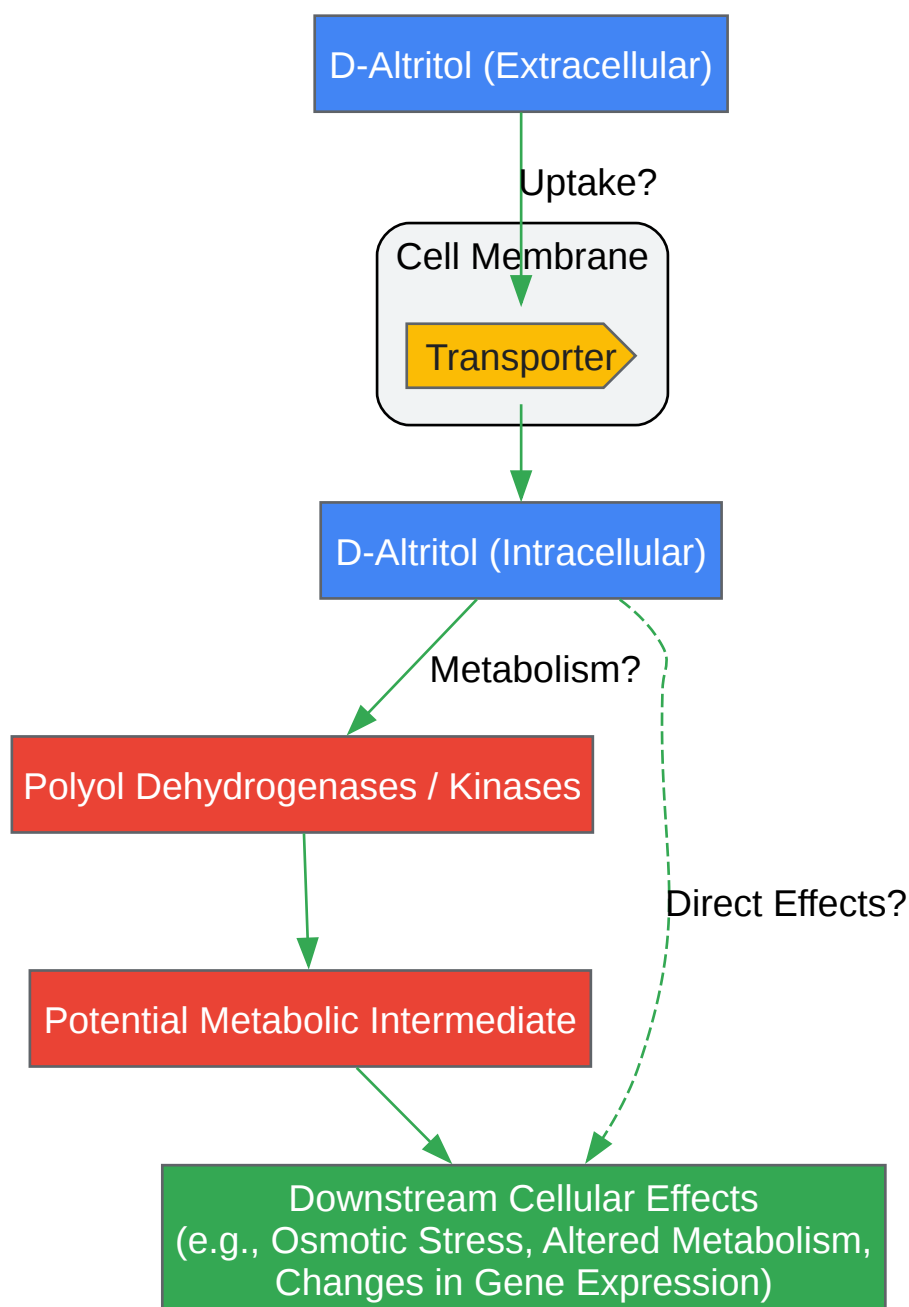
These application notes provide a general framework for researchers to begin investigating the effects of **D-Altritol** on mammalian cells. The provided protocols are intended as a starting point and will require optimization for specific cell lines and experimental goals. Due to the limited data on its biological activity in mammalian systems, initial experiments should focus on determining its cytotoxicity and effective concentration range.

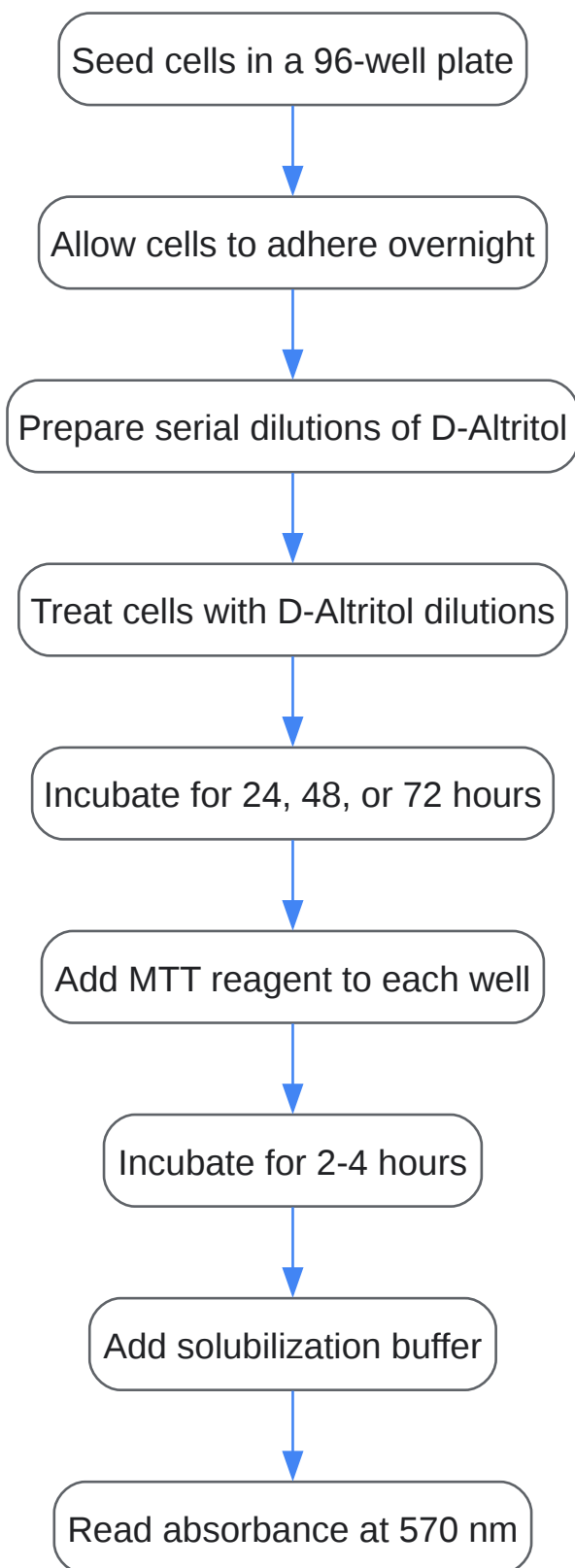
## Physicochemical Properties

Property	Value	Source
Synonyms	D-Talitol, Altritol	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C6H14O6	<a href="#">[1]</a>
Molecular Weight	182.17 g/mol	<a href="#">[1]</a>
Appearance	White powder	<a href="#">[1]</a>
Solubility	Soluble in water	Inferred from polyol nature

## Hypothesized Cellular Signaling Pathway

Given that **D-Altritol** is a sugar alcohol, it may interact with cellular metabolic pathways, particularly those involved in polyol metabolism. It could potentially compete with other sugars or polyols for cellular uptake or enzymatic activity. The following diagram illustrates a hypothesized pathway where **D-Altritol** might influence cellular processes. This is a speculative model that requires experimental validation.





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## References

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- 2. researchgate.net [researchgate.net]
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